

Technical Support Center: Minimizing Triphenyltin Hydroxide Contamination in Laboratory Experiments

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Compound of Interest

Compound Name: Triphenyltin hydroxide

CAS No.: 76-87-9

Cat. No.: B1672542

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Welcome to the Technical Support Center for **Triphenyltin Hydroxide** (TPTH). This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, practical solutions for minimizing contamination with this organotin compound in a laboratory setting. The following information is based on established scientific principles and field-proven insights to ensure the integrity of your experimental results.

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the properties, handling, and potential for contamination of **Triphenyltin Hydroxide**.

Q1: What is Triphenyltin Hydroxide (TPTH) and what are its key properties?

A1: **Triphenyltin hydroxide**, also known as Fentin hydroxide, is an organotin compound with the chemical formula $(C_6H_5)_3SnOH$.^[1] It is a white, odorless crystalline powder that is stable at

room temperature.[2] TPTH has very low solubility in water but is moderately soluble in most organic solvents.[3] It is primarily used as a non-systemic foliar fungicide.[4]

Key Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₆ OSn	[5]
Molar Mass	367.035 g·mol ⁻¹	
Melting Point	121-123 °C	[3]
Water Solubility	1.2 ppm at 20 °C	[3]
Stability	Stable in the dark at room temperature. Decomposes with sunlight and UV light.[3]	

Q2: Why is TPTH contamination a concern in laboratory experiments?

A2: TPTH is a potent bioactive compound that can interfere with a wide range of biological assays even at very low concentrations. It is known to be an endocrine disruptor and can have toxic effects on various organisms.[3][6] For instance, it can inhibit mitochondrial ATP synthase, thereby affecting cellular respiration.[4] In drug development and biological research, unintended contamination can lead to false-positive or false-negative results, compromising the validity of experimental data. Studies have shown that TPTH can cause metabolic alterations in organisms like fish, highlighting its potential to interfere with biological systems.[7]

Q3: What are the primary sources of TPTH contamination in a lab?

A3: The primary sources of TPTH contamination in a laboratory setting can be categorized as follows:

- **Cross-Contamination from Direct Handling:** The most direct source is the use of TPTH as a reagent or test compound in the same laboratory space where other sensitive experiments

are conducted. Aerosolized particles from weighing or transferring the powder can settle on surfaces, equipment, and other materials.

- **Contaminated Glassware and Equipment:** Improperly cleaned glassware, spatulas, stir bars, and other reusable equipment can retain trace amounts of TPTH, which can then be introduced into subsequent experiments.
- **Leaching from Plasticware:** While less documented for TPTH specifically, it is a known issue that chemical additives can leach from plastic labware, potentially contaminating experiments.^[8] Given TPTH's use in some industrial applications, it is a possibility to consider, especially if unexpected results are observed.
- **Personnel-Related Contamination:** Laboratory personnel can inadvertently transfer contaminants through improper hand hygiene or by moving between contaminated and clean areas without changing personal protective equipment (PPE).^[9]

Q4: What are the permissible exposure limits for TPTH in a laboratory environment?

A4: Various regulatory bodies have established occupational exposure limits for organic tin compounds, including TPTH. These are crucial for ensuring personnel safety and for understanding the levels at which contamination becomes a significant health concern.

Occupational Exposure Limits for Organic Tin Compounds (as Tin)

Regulatory Body	Exposure Limit	Details
OSHA (PEL)	0.1 mg/m ³	8-hour time-weighted average
NIOSH (REL)	0.1 mg/m ³	10-hour time-weighted average
ACGIH (TLV)	0.1 mg/m ³	8-hour time-weighted average
ACGIH (STEL)	0.2 mg/m ³	Short-term exposure limit

Source: New Jersey Department of Health and Senior Services^[10]

Troubleshooting Guide

This section provides a structured approach to identifying and resolving TPTH contamination issues.

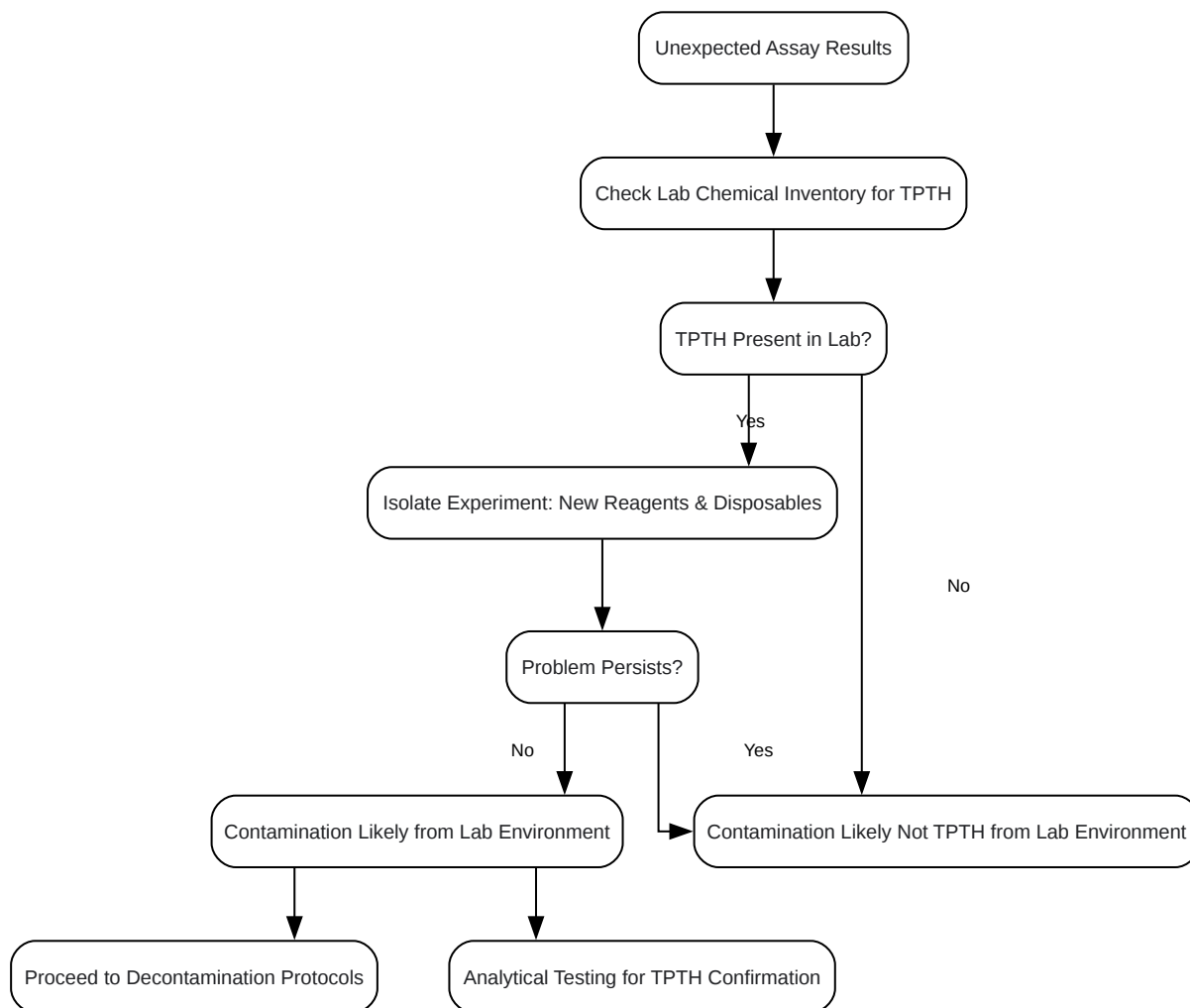
Issue 1: I suspect my cell-based assay is compromised by an unknown contaminant. Could it be TPTH?

Causality: If your laboratory has a history of using TPTH, even if not in the immediate vicinity of your current experiment, cross-contamination is a plausible cause. TPTH is known to have cytotoxic and endocrine-disrupting effects that can significantly alter the outcomes of cell-based assays.^{[6][11]}

Troubleshooting Steps:

- **Review Laboratory Chemical Inventory and Usage Logs:** Determine if TPTH has been used in your lab. If so, identify the locations of storage and use.
- **Isolate the Problem:** Rerun the experiment using fresh reagents, media, and single-use disposable labware in a clean, isolated environment, if possible. If the issue resolves, it strongly suggests a contamination problem in your usual workspace or with your reusable equipment.
- **Analytical Confirmation (if necessary):** For definitive proof, you can analyze samples of your reagents, media, or extracts from your labware for the presence of TPTH. Gas chromatography (GC) coupled with a sensitive detector is a common method for organotin analysis.^{[12][13]}

Logical Flow for Investigating Suspected TPTH Contamination



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Caption: Decision tree for troubleshooting suspected TPTH contamination.

Issue 2: How can I effectively decontaminate glassware and surfaces that may have come into contact with TPTH?

Causality: Due to its low water solubility, simply rinsing with water is insufficient for removing TPTH from surfaces.[3] A multi-step cleaning process involving organic solvents is necessary to ensure complete removal.

Decontamination Protocol:

- **Initial Solvent Rinse:** Rinse the glassware or wipe the surface with acetone.[14] Acetone is a good solvent for TPTH and will help to dissolve and remove the bulk of the contaminant.
- **Soap and Water Wash:** Following the solvent rinse, wash the items thoroughly with a laboratory-grade detergent and warm water. This will help to remove any residual acetone and emulsify any remaining traces of TPTH.
- **Thorough Rinsing:** Rinse the items multiple times with deionized water to remove all traces of detergent.
- **Drying:** Allow the glassware to air dry completely or dry in an oven at a temperature below 45°C, as dehydration of TPTH can occur at higher temperatures.[3]
- **Verification (Optional but Recommended for High-Sensitivity Assays):** For highly sensitive experiments, a final rinse with a high-purity solvent (e.g., HPLC-grade acetone or methanol) can be performed. The rinse can be collected and analyzed to confirm the absence of TPTH.

Issue 3: What are the best practices for handling and storing TPTH to prevent contamination?

Causality: Proactive measures are the most effective way to prevent widespread contamination. Proper handling and storage procedures minimize the risk of accidental release and cross-contamination.

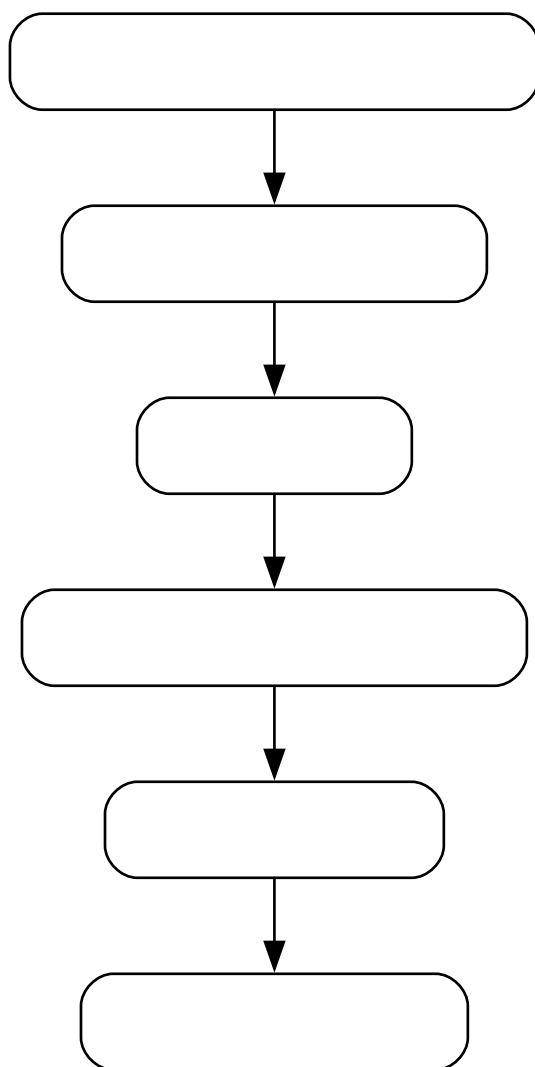
Best Practices:

- **Designated Work Area:** Whenever possible, designate a specific area for handling TPTH, such as a dedicated fume hood.[15]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.[16] For handling the powder, consider a face

shield and respiratory protection.[16]

- Weighing and Transfer: Conduct all weighing and transfer of TPTH powder in a fume hood or a ventilated enclosure to prevent the generation of airborne dust.[15][17]
- Spill Management: In case of a spill, immediately evacuate non-essential personnel.[10] Dampen the spilled powder with acetone to prevent it from becoming airborne and carefully collect it in a sealed container for hazardous waste disposal.[14]
- Storage: Store TPTH in a tightly sealed container in a cool, dry, and well-ventilated area, away from light.[10] It should be stored separately from incompatible materials such as strong acids.[10]
- Waste Disposal: All TPTH-contaminated waste, including excess reagents, contaminated consumables, and cleaning materials, must be collected in a dedicated, labeled hazardous waste container for disposal by a certified professional waste management service.[18]

Experimental Workflow for Safe Handling of TPTH



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Caption: Workflow for safe handling of TPTH to minimize contamination.

References

- National Center for Biotechnology Information. (n.d.). **Triphenyltin hydroxide**. PubChem. Retrieved from [\[Link\]](#)
- New Jersey Department of Health and Senior Services. (2001). Right to Know Hazardous Substance Fact Sheet: **Triphenyltin Hydroxide**. NJ.gov. Retrieved from [\[Link\]](#)
- International Programme on Chemical Safety. (1999). Triphenyltin Compounds (CICADS 13). INCHEM. Retrieved from [\[Link\]](#)

- Ataman Kimya. (n.d.). **TRIPHENYLTIN HYDROXIDE**. Retrieved from [\[Link\]](#)
- International Programme on Chemical Safety. (n.d.). ICSC 1283 - **TRIPHENYLTIN HYDROXIDE**. INCHEM. Retrieved from [\[Link\]](#)
- Soderquist, C. J., & Crosby, D. G. (1976). Determination of **triphenyltin hydroxide** and its degradation products in water. *Analytical Chemistry*, 48(1), 111-117. Retrieved from [\[Link\]](#)
- Greenbook. (2007). Material Safety Data Sheet: Super Tin 80 WP. Retrieved from [\[Link\]](#)
- Ataman Kimya. (n.d.). **TRIPHENYLTIN HYDROXIDE**. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). **Triphenyltin hydroxide**. Retrieved from [\[Link\]](#)
- Minnesota Department of Agriculture. (n.d.). **Triphenyltin hydroxide** Fungicide. Retrieved from [\[Link\]](#)
- National Toxicology Program. (1978). Bioassay of **triphenyltin hydroxide** for possible carcinogenicity. National Cancer Institute carcinogenesis technical report series, 139, 1-99. Retrieved from [\[Link\]](#)
- de Oliveira, A. P., et al. (2012). Toxicity of **Triphenyltin Hydroxide** to Fish. ResearchGate. Retrieved from [\[Link\]](#)
- Harino, H., et al. (2013). Development of an Analytical Method for Determining Tributyltin and Triphenyltin in Seawater, Sediment, and Mussel Samples Using. *International Journal of Environmental Science and Development*, 146-150. Retrieved from [\[Link\]](#)
- National Toxicology Program. (1978). TR-139: **Triphenyltin Hydroxide** (CASRN 76-87-9). Retrieved from [\[Link\]](#)
- Soderquist, C. J., & Crosby, D. G. (1976). Determination of **triphenyltin hydroxide** and its degradation products in water. *Analytical Chemistry*. Retrieved from [\[Link\]](#)
- Ministry of the Environment, Government of Japan. (n.d.). III Analytical Methods. Retrieved from [\[Link\]](#)

- Inoue, K., et al. (2010). Degradation of Triphenyltin by a Fluorescent Pseudomonad. Applied and Environmental Microbiology, 76(18), 6061-6068. Retrieved from [\[Link\]](#)
- Lu, Y., et al. (2000). Genotoxic effects of triphenyltin acetate and **triphenyltin hydroxide** on mammalian cells in vitro and in vivo. Mutation research, 465(1-2), 163-169. Retrieved from [\[Link\]](#)
- Ema, M., & Harazono, A. (2000). Triphenyltin as a potential human endocrine disruptor. The Journal of toxicological sciences, 25(4), 249-261. Retrieved from [\[Link\]](#)
- University of Hertfordshire. (n.d.). Fentin hydroxide. AERU. Retrieved from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Triphenyltin Chloride. PubChem. Retrieved from [\[Link\]](#)
- Chemistry World. (2008). Plastic labware contaminant risk. Retrieved from [\[Link\]](#)
- Kewaunee Scientific Corporation. (2023). Laboratory Contamination: Identifying and Mitigating Sources. Retrieved from [\[Link\]](#)

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Sources

- 1. Triphenyltin hydroxide - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. Report | CAMEO Chemicals | NOAA [\[cameochemicals.noaa.gov\]](https://cameochemicals.noaa.gov)
- 3. Triphenyltin hydroxide | C18H16OSn | CID 9907219 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. Triphenyltin hydroxide Fungicide | Minnesota Department of Agriculture [\[mda.state.mn.us\]](https://mda.state.mn.us)
- 5. Triphenyltin Compounds (CICADS) [\[inchem.org\]](https://inchem.org)
- 6. Triphenyltin as a potential human endocrine disruptor - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- [7. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [8. Plastic labware contaminant risk | News | Chemistry World \[chemistryworld.com\]](#)
- [9. Identifying & Preventing Lab Contamination \[kewaunee.in\]](#)
- [10. nj.gov \[nj.gov\]](https://nj.gov)
- [11. Genotoxic effects of triphenyltin acetate and triphenyltin hydroxide on mammalian cells in vitro and in vivo - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [13. pjoes.com \[pjoes.com\]](https://pjoes.com)
- [14. TRIPHENYLTIN HYDROXIDE | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [15. sigmaaldrich.com \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [16. ICSC 1283 - TRIPHENYLTIN HYDROXIDE \[inchem.org\]](#)
- [17. atamankimya.com \[atamankimya.com\]](https://atamankimya.com)
- [18. benchchem.com \[benchchem.com\]](https://benchchem.com)
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